

Essential Safety and Operational Guide for Handling Gafquat™ 755N

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Compound of Interest

Compound Name: Gafquat 755N

Cat. No.: B1212068

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This document provides immediate safety, handling, and disposal protocols for Gafquat™ 755N, a cationic conditioning copolymer of vinylpyrrolidone and dimethylaminoethyl methacrylate. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

Gafquat™ 755N is classified as harmful to aquatic life with long-lasting effects.[1] While it is not classified as a skin sensitizer, proper PPE is mandatory to minimize exposure and ensure personal safety.[1]

Recommended Personal Protective Equipment:

PPE Category	Specification	Standard
Eye Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)[2]
Hand Protection	Chemical-resistant, impervious gloves. Inspect gloves prior to use.	EU Directive 89/686/EEC and EN 374[1][2]
Skin and Body Protection	Protective clothing. Fire/flammable resistant and impervious clothing may be necessary depending on the scale of work. Safety shoes.	EN 13688, EN ISO 20345[1][2]
Respiratory Protection	Generally not required with adequate ventilation. If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	EN 136, EN 140, EN 14387[1][2]

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.[2][3] Use local exhaust ventilation where dust or aerosols may be generated.[4]

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before handling Gafquat™ 755N.
- Don appropriate PPE as specified in the table above.
- Avoid contact with skin and eyes.[2][4]
- Gafquat™ 755N is a viscous liquid; gentle warming can facilitate handling.[5][6]

- When formulating, it is recommended to dissolve Gafquat™ 755N in the water phase of the formulation.[5]
- Wash hands thoroughly after handling.[2]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store away from strong oxidizing agents and reducing agents.[3]

Emergency Procedures

Emergency Situation	First-Aid Measures
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
Skin Contact	Wash off with soap and plenty of water.[3][4]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2][4] Do not give milk or alcoholic beverages.[1]

Spill and Disposal Plan

Spill Containment and Cleanup:

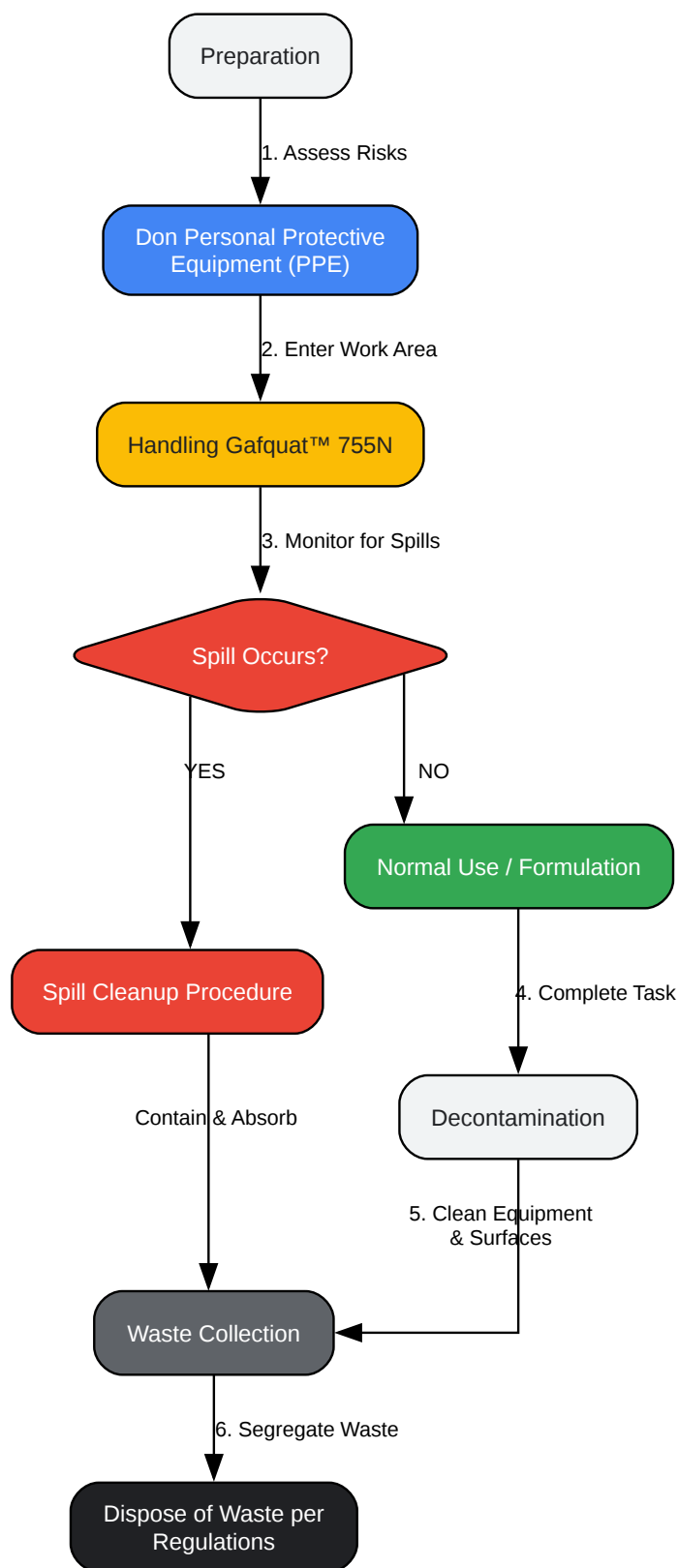
- Evacuate personnel to a safe area.[4]
- Wear appropriate PPE.
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Soak up the spill with inert absorbent material (e.g., sand, silica gel, universal binder).[3][7]

- Collect the absorbed material and place it in a suitable, closed container for disposal.[3]

Disposal:

- Dispose of waste and contaminated materials in accordance with local, state, and federal regulations.[3]
- The product should not be allowed to enter drains, watercourses, or the soil.[3][7]
- Contaminated packaging should be emptied and disposed of as unused product.[7]

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of Gafquat™ 755N.

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